

2-Fluoropropan-1-ol safety and hazards information

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 2-Fluoropropan-1-ol

Cat. No.: B3041831

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Chemical Identification and Physical Properties

2-Fluoropropan-1-ol is a flammable liquid.^{[1][2][3]} It is also known as 2-Fluoro-1-hydroxypropane. The following table summarizes its key chemical and physical properties.

Property	Value	Source(s)
CAS Number	3824-87-1	^{[1][2][4]}
Molecular Formula	C ₃ H ₇ FO	^{[2][3][4]}
Molecular Weight	78.09 g/mol	^{[2][5]}
Boiling Point	115°C	^[1]
Density	0.959 g/cm ³	^[1]
Flash Point	33.3°C	^[1]

Hazard Identification and Classification

2-Fluoropropan-1-ol is classified as a hazardous substance. The signal word associated with this chemical is "Warning".^{[1][2][3]}

The GHS classification for **2-Fluoropropan-1-ol** is detailed in the table below.

GHS Classification	Hazard Class	Hazard Category	Hazard Statement	Source(s)
Flammable liquids	Flammable Liquid	3	H226: Flammable liquid and vapor	[1][2][3]
Acute toxicity, oral	Acute Toxicity	4	H302: Harmful if swallowed	[2]
Skin corrosion/irritation	Skin Irritation	2	H315: Causes skin irritation	[2][5]
Serious eye damage/eye irritation	Eye Irritation	2A	H319: Causes serious eye irritation	[2][5]
Specific target organ toxicity — single exposure	Respiratory Tract Irritation	3	H335: May cause respiratory irritation	[2][5]

Hazard Pictograms:

- Flame
- Exclamation Mark

Precautionary Statements:

A comprehensive list of precautionary statements is provided below:

- Prevention:
 - P210: Keep away from heat, hot surfaces, sparks, open flames and other ignition sources. No smoking.[1][3]
 - P233: Keep container tightly closed.[1][3]
 - P240: Ground and bond container and receiving equipment.[1][3]

- P241: Use explosion-proof electrical/ventilating/lighting equipment.[1][3]
- P242: Use non-sparking tools.[1][3]
- P243: Take action to prevent static discharges.[1][3]
- P280: Wear protective gloves/protective clothing/eye protection/face protection.[1][3]
- Response:
 - P303+P361+P353: IF ON SKIN (or hair): Take off immediately all contaminated clothing. Rinse skin with water or shower.[1][3]
 - P370+P378: In case of fire: Use dry chemical, carbon dioxide or alcohol-resistant foam to extinguish.[1][3]
- Storage:
 - P403+P235: Store in a well-ventilated place. Keep cool.[1][3]
- Disposal:
 - P501: Dispose of contents/container to an appropriate treatment and disposal facility in accordance with applicable laws and regulations.[1]

Toxicological Information

Detailed toxicological studies and specific LD50/LC50 data for **2-Fluoropropan-1-ol** are not available in the provided search results. The hazard statements indicate that it is harmful if swallowed, causes skin and eye irritation, and may cause respiratory irritation.[2][5]

Experimental Protocols:

The safety data sheets and chemical databases referenced in this guide do not contain detailed experimental protocols for the toxicological assessment of **2-Fluoropropan-1-ol**.

Handling, Storage, and Personal Protective Equipment

Handling:

- Handle in a well-ventilated area.[\[1\]](#)
- Wear suitable protective clothing, including gloves and eye/face protection.[\[1\]](#)
- Avoid contact with skin and eyes.[\[1\]](#)
- Avoid the formation of dust and aerosols.[\[1\]](#)
- Use non-sparking tools to prevent ignition.[\[1\]](#)
- Take measures to prevent the buildup of electrostatic charge.[\[1\]](#)

Storage:

- Store in a tightly closed container.[\[1\]](#)
- Keep in a dry, cool, and well-ventilated place.[\[1\]](#)
- Store away from incompatible materials and foodstuff containers.[\[1\]](#)

Personal Protective Equipment (PPE):

- Eye/Face Protection: Wear tightly fitting safety goggles.
- Skin Protection: Wear chemical-resistant gloves and protective clothing.
- Respiratory Protection: If exposure limits are exceeded or irritation is experienced, use a full-face respirator.

Emergency Procedures

First Aid Measures:

- Inhalation: Move the victim to fresh air. If breathing is difficult, give oxygen. If not breathing, give artificial respiration and seek immediate medical attention.
- Skin Contact: Take off contaminated clothing immediately. Wash off with soap and plenty of water. Consult a doctor.
- Eye Contact: Rinse with pure water for at least 15 minutes and consult a doctor.
- Ingestion: Rinse mouth with water. Do not induce vomiting. Call a doctor or Poison Control Center immediately.

Fire-Fighting Measures:

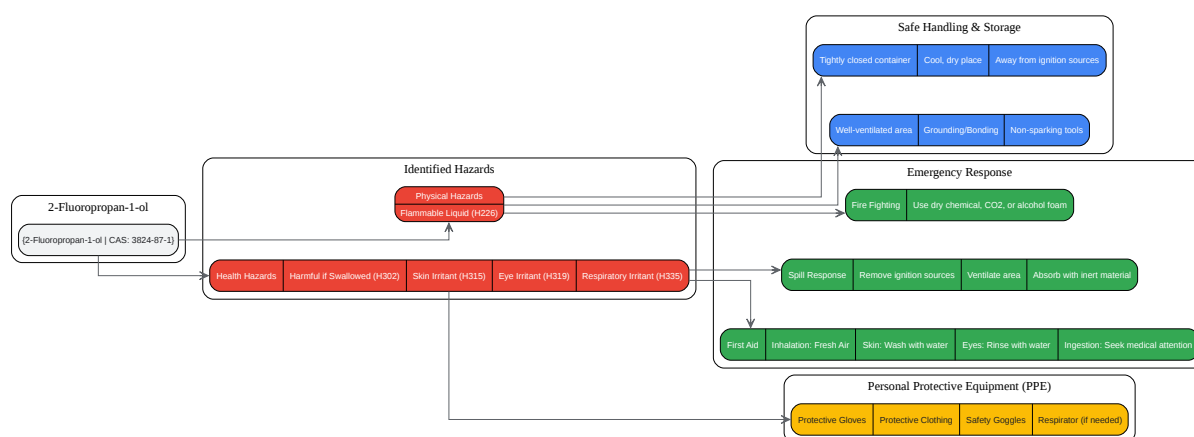
- Suitable Extinguishing Media: Use dry chemical, carbon dioxide, or alcohol-resistant foam.[\[1\]](#)
- Specific Hazards: Flammable liquid and vapor.[\[1\]](#)
- Protective Equipment: Wear a self-contained breathing apparatus for firefighting if necessary.
[\[1\]](#)

Accidental Release Measures:

- Personal Precautions: Use personal protective equipment. Ensure adequate ventilation. Remove all sources of ignition. Evacuate personnel to safe areas.[\[1\]](#)
- Environmental Precautions: Prevent further leakage or spillage if safe to do so. Do not let the chemical enter drains.[\[1\]](#)
- Methods for Cleaning Up: Collect spillage with non-combustible absorbent material and dispose of it in accordance with local regulations.[\[1\]](#)

Hazard Mitigation Workflow

The following diagram illustrates the logical workflow from hazard identification to mitigation strategies for **2-Fluoropropan-1-ol**.



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Caption: Hazard and Mitigation Flow for **2-Fluoropropan-1-ol**.

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